

1-(2-Ethoxyphenyl)-2-thiourea molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Ethoxyphenyl)-2-thiourea

Cat. No.: B075213

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Technical Guide: 1-(2-Ethoxyphenyl)-2-thiourea

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Ethoxyphenyl)-2-thiourea is an aromatic thiourea derivative. The thiourea functional group is a key structural motif in a wide range of biologically active compounds, exhibiting diverse pharmacological properties. This technical guide provides a comprehensive overview of the molecular formula, weight, and general experimental protocols, alongside a discussion of the potential biological activities and mechanisms of action based on related thiourea-containing molecules.

Core Molecular Data

The fundamental physicochemical properties of **1-(2-Ethoxyphenyl)-2-thiourea** are summarized below.

Property	Value
Molecular Formula	C ₉ H ₁₂ N ₂ OS
Molecular Weight	196.27 g/mol
CAS Number	63675-17-2

Experimental Protocols

While specific experimental data for **1-(2-Ethoxyphenyl)-2-thiourea** is limited in publicly available literature, a standard synthesis protocol for N-aryl thioureas can be adapted.

General Synthesis of 1-(2-Ethoxyphenyl)-2-thiourea

The synthesis of **1-(2-Ethoxyphenyl)-2-thiourea** can be achieved through the reaction of 2-ethoxyaniline with a source of thiocyanate. A representative method involves the in-situ generation of 2-ethoxyphenyl isothiocyanate, which then reacts with an amine.

Materials:

- 2-ethoxyaniline
- Carbon disulfide
- Triethylamine
- Ethyl chloroformate
- Ammonia (aqueous solution)
- Dichloromethane (solvent)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (eluent)

Procedure:

- **Formation of the Dithiocarbamate Salt:** To a stirred solution of 2-ethoxyaniline (1 equivalent) and triethylamine (1.2 equivalents) in dichloromethane at 0°C, add carbon disulfide (1.1 equivalents) dropwise. Allow the reaction mixture to stir at room temperature for 2-3 hours.
- **Formation of the Isothiocyanate:** Cool the reaction mixture back to 0°C and add ethyl chloroformate (1.1 equivalents) dropwise. Let the reaction proceed at room temperature for

1-2 hours.

- **Reaction with Ammonia:** The crude 2-ethoxyphenyl isothiocyanate solution is then treated with an excess of aqueous ammonia. The reaction is stirred vigorously for 4-6 hours at room temperature.
- **Work-up and Purification:** The organic layer is separated, washed with water and brine, and then dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure to yield the crude product. The crude **1-(2-Ethoxyphenyl)-2-thiourea** is then purified by column chromatography on silica gel using a hexane-ethyl acetate gradient.
- **Characterization:** The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Potential Biological Activities and Mechanisms of Action

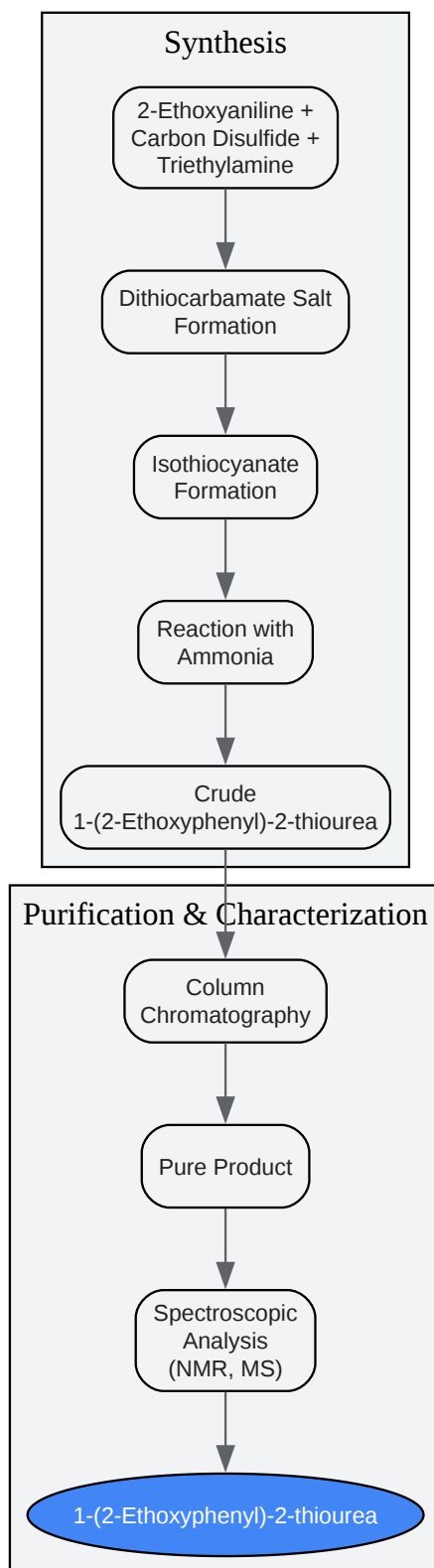
Thiourea derivatives are known to possess a broad spectrum of biological activities.^{[1][2]} While specific studies on **1-(2-Ethoxyphenyl)-2-thiourea** are not extensively documented, the following activities are plausible based on the general class of thiourea compounds.

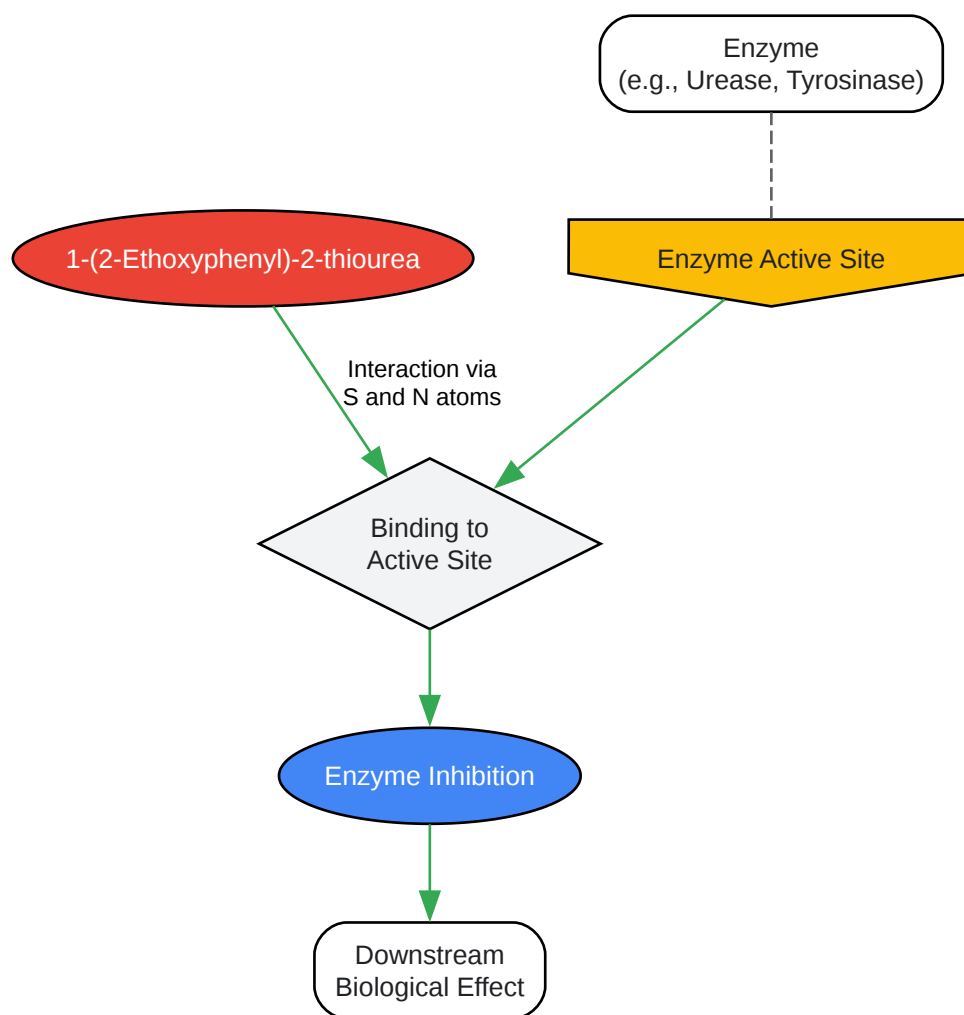
- **Antimicrobial Activity:** Many thiourea derivatives exhibit antibacterial and antifungal properties.^[3] The mechanism often involves the disruption of microbial cell membranes or the inhibition of essential enzymes.
- **Antioxidant Activity:** The thiourea moiety can act as a scavenger of reactive oxygen species (ROS), thereby exhibiting antioxidant effects.^[2]
- **Anticancer Activity:** Certain thiourea derivatives have demonstrated cytotoxic effects against various cancer cell lines.^{[4][5]} The proposed mechanisms include the induction of apoptosis and the inhibition of key signaling pathways involved in cell proliferation.^[5]
- **Enzyme Inhibition:** Thiourea-based compounds have been shown to inhibit various enzymes, including urease, tyrosinase, and cholinesterases.^[6] This inhibition is typically achieved through the interaction of the sulfur and nitrogen atoms of the thiourea group with the active site of the enzyme.

Visualized Workflows and Pathways

General Synthesis and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **1-(2-Ethoxyphenyl)-2-thiourea**.





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- To cite this document: BenchChem. [1-(2-Ethoxyphenyl)-2-thiourea molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075213#1-2-ethoxyphenyl-2-thiourea-molecular-weight-and-formula]

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